Application Notes and Protocols for Preparing HA-100 Stock Solution with DMSO

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Compound of Interest		
Compound Name:	HA-100	
Cat. No.:	B013617	Get Quote

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **HA-100**, a potent protein kinase inhibitor, using dimethyl sulfoxide (DMSO) as the solvent. **HA-100** is a valuable tool in cellular and molecular biology research, primarily known for its inhibitory effects on a range of serine-threonine kinases, including Rho-associated coiled-coil containing protein kinase (ROCK), protein kinase A (PKA), protein kinase C (PKC), and cGMP-dependent protein kinase (PKG)[1]. These kinases are pivotal in regulating a multitude of cellular processes. This guide also includes a summary of the key quantitative data for **HA-100** and visual diagrams of the experimental workflow and the primary signaling pathway affected by **HA-100**.

Introduction

HA-100 is an isoquinoline sulfonamide derivative that functions as a competitive inhibitor of ATP binding to the kinase domain of several protein kinases[1]. Its broad-spectrum inhibitory activity makes it a versatile tool for studying various signaling pathways. Notably, **HA-100** is widely recognized as a ROCK inhibitor, playing a crucial role in research related to cytoskeleton dynamics, cell adhesion, migration, and smooth muscle contraction[2][3][4][5]. Furthermore, its inhibitory action on PKA, PKC, and PKG allows for the investigation of cyclic nucleotide-dependent signaling pathways[1][6]. Due to its hydrophobic nature, **HA-100** is often dissolved in an organic solvent, such as DMSO, to prepare a concentrated stock solution for use in in vitro and in vivo studies.

Quantitative Data Summary

The following table summarizes the key quantitative information for **HA-100** dihydrochloride.

Property	Value	Reference
Molecular Formula	$C_{13}H_{15}N_3O_2S \cdot 2HCl$	[6]
Molecular Weight	350.26 g/mol	[MedChemExpress]
CAS Number	210297-47-5	[6]
Appearance	White to off-white solid	
Solubility in DMSO	≥ 20 mg/mL (≥ 57.1 mM)	[Selleck Chemicals]
IC_{50} for PKG	4 µM	[1]
IC_{50} for PKA	8 µM	[1]
IC_{50} for PKC	12 µM	[1]
IC_{50} for MLC-kinase	240 µM	[1]
Storage	Store at -20°C	

Experimental Protocol: Preparation of a 10 mM **HA-100** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **HA-100** in DMSO.

Materials:

- **HA-100** dihydrochloride (MW: 350.26 g/mol)

- Anhydrous Dimethyl Sulfoxide (DMSO)

- Microcentrifuge tubes (1.5 mL)

- Vortex mixer

- Calibrated micropipettes and sterile tips

- Analytical balance

Procedure:

- Pre-warm DMSO: Warm the anhydrous DMSO to room temperature to ensure it is in a liquid state and to improve solubility.

- Weigh **HA-100**: Carefully weigh out 3.50 mg of **HA-100** dihydrochloride powder on an analytical balance and transfer it to a 1.5 mL microcentrifuge tube.

- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **HA-100** powder.

- Dissolve **HA-100**: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the **HA-100** is completely dissolved. A brief sonication in a water bath can be used to aid dissolution if necessary.

- Aliquot and Store: Aliquot the 10 mM **HA-100** stock solution into smaller, single-use volumes (e.g., 20 µL or 50 µL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.

- Storage: Store the aliquots at -20°C for long-term storage. When ready to use, thaw an aliquot at room temperature and dilute it to the desired final concentration in the appropriate cell culture medium or buffer.

Note: DMSO is a potent solvent and can carry substances through the skin. Always wear appropriate personal protective equipment (PPE), including gloves and safety glasses, when handling DMSO and **HA-100**.

Visualizations
Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **HA-100** stock solution.

Experimental Workflow for HA-100 Stock Solution Preparation
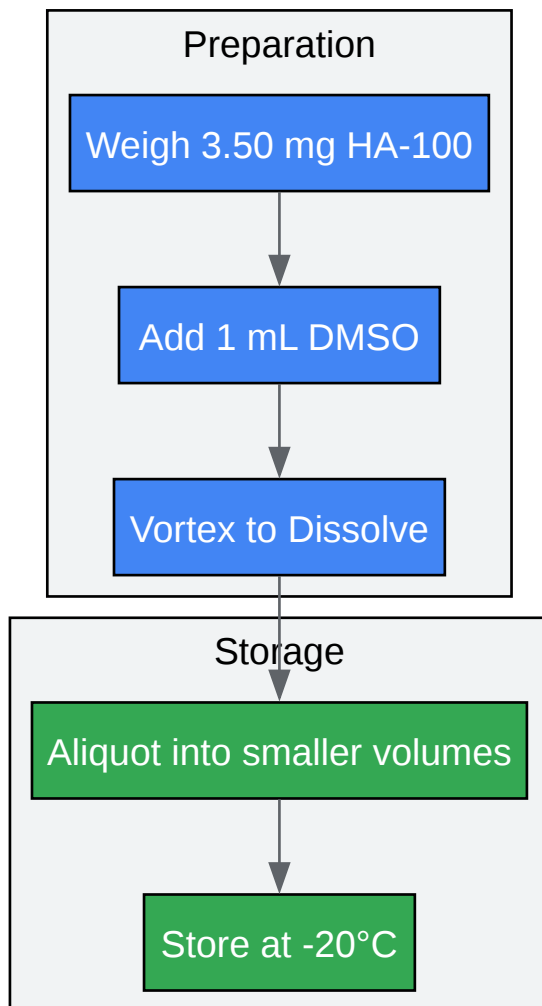
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Caption: Workflow for preparing **HA-100** stock solution.

Signaling Pathway Inhibition by **HA-100**

This diagram depicts the inhibitory effect of **HA-100** on the Rho/ROCK signaling pathway and other key protein kinases.

Signaling Pathways Inhibited by HA-100
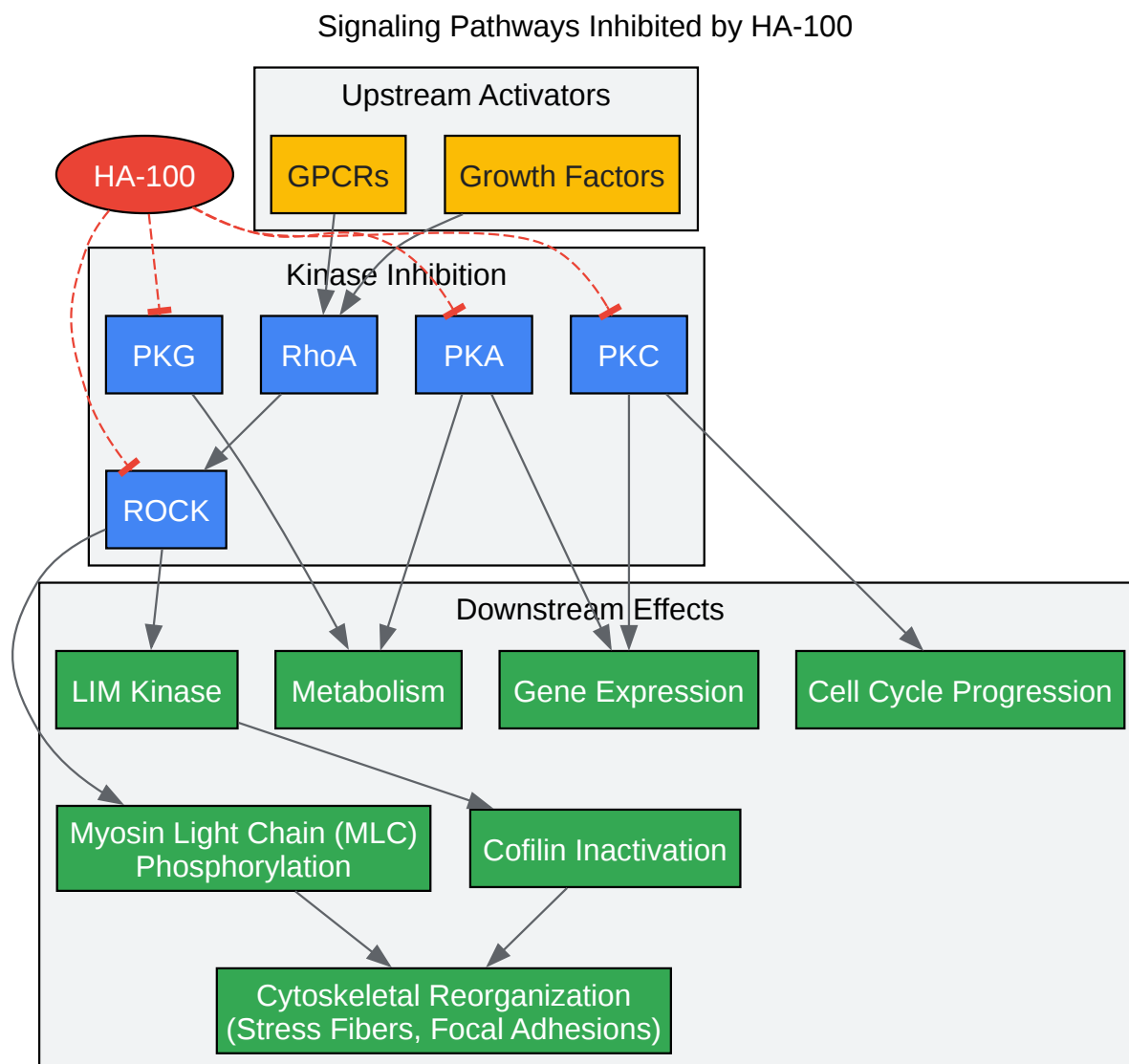
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Caption: **HA-100** inhibits key signaling pathways.

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